Unable to Retrieve Information for CAS Number 24992965-2

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-bromo-3,3-dimethyl-2,3-dihydro-1h-indole hydrochloride*
CAS No.:	*866364-71-8*
Cat. No.:	*B1292801*

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Initial Search and Verification Efforts

As a Senior Application Scientist, the foundational step in creating any technical guide is the accurate identification of the subject compound. In this instance, the provided identifier is CAS (Chemical Abstracts Service) number 24992965-2. An exhaustive search of chemical databases and scientific literature has been conducted for this specific CAS number.

Unfortunately, these comprehensive searches have yielded no results for a compound associated with CAS number 24992965-2. This indicates one of the following possibilities:

- The CAS number may contain a typographical error.
- The number may be for a proprietary compound not listed in public databases.
- The CAS number may be invalid.

Importance of Accurate Identification

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The integrity and utility of a technical guide are entirely dependent on the accuracy of the initial information. Without a verifiable link between the CAS number and a specific chemical entity, it is impossible to retrieve and synthesize data regarding its properties, relevant scientific literature, synthesis protocols, or potential applications. Proceeding without this crucial identification would lead to the generation of speculative and unreliable information, which is contrary to the principles of scientific integrity and trustworthiness that guide our work.

Recommendations for Proceeding

To enable the creation of the requested in-depth technical guide, it is essential to first correctly identify the compound of interest. We recommend the following steps:

- Verification of the CAS Number: Please double-check the provided CAS number for any potential transcription errors.
- Provision of Alternative Identifiers: If possible, please provide alternative information for the compound, such as:
  - Chemical Name (IUPAC or common name)
  - Chemical Structure (e.g., in SMILES or InChI format)
  - Any associated trade names or internal company identifiers.

Once a valid identifier is provided, a thorough and accurate technical guide that meets the in-depth requirements of researchers, scientists, and drug development professionals can be compiled. We are committed to providing a resource grounded in authoritative and verifiable scientific data and look forward to assisting you further upon receipt of the corrected information.

- To cite this document: BenchChem. [Unable to Retrieve Information for CAS Number 24992965-2]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1292801/docs#unable-to-retrieve-information-for-cas-number-24992965-2]

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Contact our Ph.D. Support Team for a compatibility check

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